

Application of Thien carbazone-methyl in combination with safeners like Cyprosulfamide

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Compound of Interest

Compound Name: *Thien carbazone-methyl*

Cat. No.: *B109839*

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Application Notes and Protocols: Thien carbazone-methyl with Cyprosulfamide Safener

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the herbicide **Thien carbazone-methyl**, its mode of action, and its application in conjunction with the safener Cyprosulfamide. Detailed protocols for experimental evaluation and data on its efficacy are included to support research and development in weed management and crop safety.

Introduction

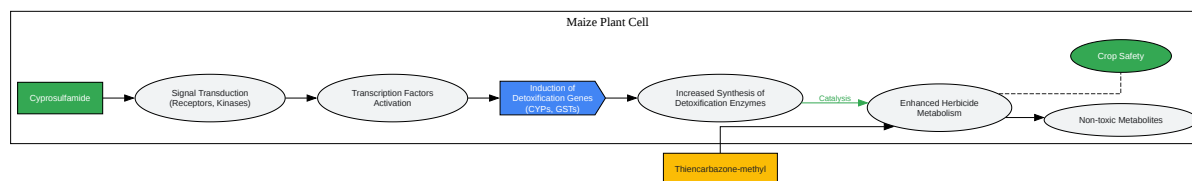
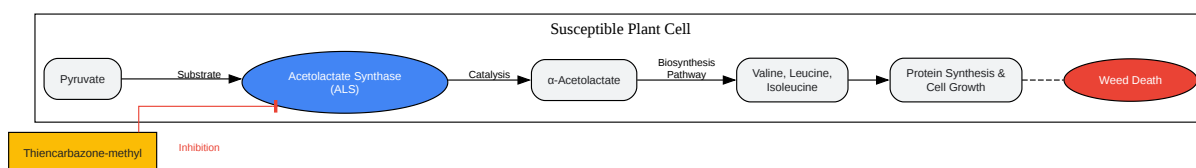
Thien carbazone-methyl is a selective, systemic herbicide belonging to the sulfonyl-amino-carbonyl-triazolinone (SACT) chemical class.^[1] It is effective for the pre- and post-emergence control of a wide spectrum of grass and broadleaf weeds in various crops, most notably corn (maize) and wheat.^{[2][3]} Its primary mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, which is essential for the biosynthesis of branched-chain amino acids in plants.^[1] To enhance its selectivity and protect crops from potential phytotoxicity, **Thien carbazone-methyl** is often formulated with a safener. Cyprosulfamide is a novel safener that has been specifically developed for use with ALS-inhibiting herbicides like **Thien carbazone-methyl**, particularly in corn.^{[2][4]} Cyprosulfamide selectively enhances the metabolic detoxification of

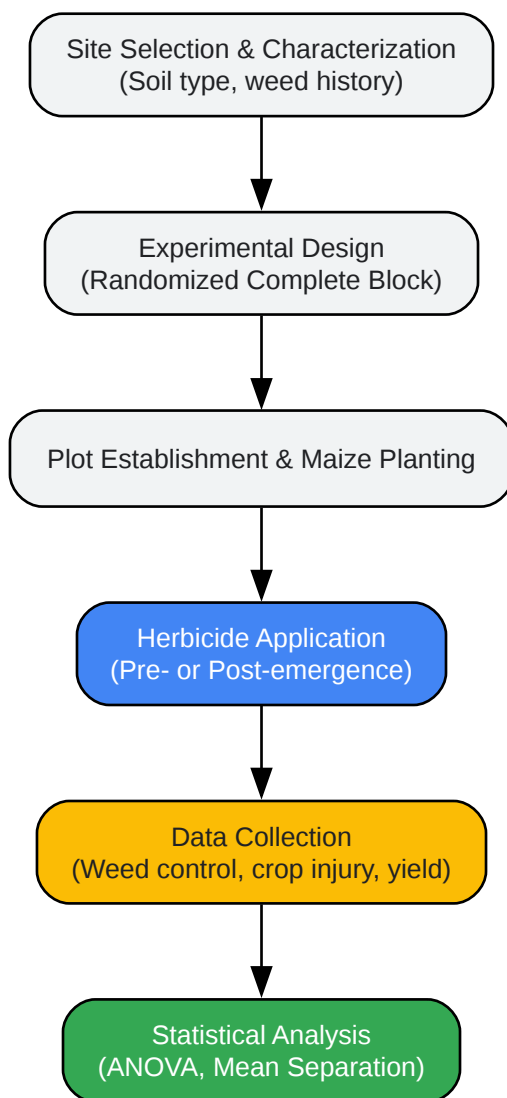
the herbicide in the crop, thereby ensuring high crop tolerance without compromising weed control efficacy.[5]

Mode of Action

Thiencarbazon-methyl: Inhibition of Acetolactate Synthase (ALS)

Thiencarbazon-methyl targets and inhibits the acetolactate synthase (ALS) enzyme, also known as acetohydroxyacid synthase (AHAS).[1] This enzyme catalyzes the first committed step in the biosynthesis of the essential branched-chain amino acids: valine, leucine, and isoleucine.[1] By blocking this pathway, **Thiencarbazon-methyl** halts protein synthesis and cell division in susceptible plants, leading to cessation of growth and eventual death.[1]





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